

# Proper Disposal of TRC-766: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: TRC-766

Cat. No.: B2720347

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For researchers, scientists, and drug development professionals, the proper disposal of laboratory chemicals is a critical component of ensuring a safe and compliant work environment. This document provides essential guidance on the proper disposal procedures for **TRC-766**, a negative control for RTC-5 that binds to protein phosphatase 2A (PP2A) but does not activate the phosphatase.

While the Safety Data Sheet (SDS) for **TRC-766** indicates that it is not classified as a hazardous substance or mixture under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), it is imperative to follow established laboratory safety protocols and local regulations for the disposal of all chemical waste.

## Chemical and Physical Properties of TRC-766

A summary of the key quantitative data for **TRC-766** is provided in the table below. This information is essential for a comprehensive understanding of the compound's characteristics.

Property	Value
CAS Number	1810734-44-1
Molecular Formula	C <sub>25</sub> H <sub>24</sub> ClF <sub>3</sub> N <sub>2</sub> O <sub>3</sub> S
Molecular Weight	524.98 g/mol
Purity	>98%
Appearance	Solid
Storage (Powder)	-20°C for 3 years, 4°C for 2 years
Storage (In solvent)	-80°C for 6 months, -20°C for 1 month

## Disposal Workflow for TRC-766

The following diagram outlines the logical workflow for determining the appropriate disposal procedure for **TRC-766** and other non-hazardous laboratory chemicals. This process ensures that all disposal activities are conducted in a safe and compliant manner.

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